

# O-Methylcedrelopsin as a reference standard in phytochemical analysis.

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## Compound of Interest

Compound Name: **O-Methylcedrelopsin**

Cat. No.: **B1594384**

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## O-Methylcedrelopsin: A Reference Standard for Phytochemical Analysis

Application Note

Publication No. AN-001

## Introduction

**O-Methylcedrelopsin** is a natural coumarin found in various medicinal plants, including the roots of *Toddalia asiatica* Lam. and the stem bark of *Cedrelopsis grevei* Baill.[1]. As a distinct chemical entity with known physical and chemical properties, **O-Methylcedrelopsin** serves as an essential reference standard in phytochemical analysis. Its use allows for the accurate identification and quantification of this compound in complex plant extracts and herbal formulations. This application note provides a comprehensive overview of the application of **O-Methylcedrelopsin** as a reference standard, including a detailed protocol for its quantification using High-Performance Liquid Chromatography (HPLC).

Chemical Information:

- Compound Name: **O-Methylcedrelopsin**
- CAS Number: 72916-61-1

- Molecular Formula: C<sub>16</sub>H<sub>18</sub>O<sub>4</sub>
- Molecular Weight: 274.3 g/mol
- Chemical Class: Coumarin

## Application in Phytochemical Analysis

**O-Methylcedrelol** is utilized as a reference standard for the following analytical purposes:

- Qualitative Analysis: Confirmation of the presence of **O-Methylcedrelol** in plant extracts by comparing retention times in chromatographic techniques (e.g., HPLC, GC) and spectral data (e.g., UV, MS) with the certified reference standard.
- Quantitative Analysis: Accurate determination of the concentration of **O-Methylcedrelol** in plant materials and derived products. This is crucial for the quality control and standardization of herbal medicines.
- Method Validation: Used in the validation of analytical methods to assess parameters such as linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

## Experimental Protocols

### Preparation of Standard Solutions

Objective: To prepare a stock solution and a series of calibration standards of **O-Methylcedrelol**.

Materials:

- **O-Methylcedrelol** reference standard (≥98% purity)
- HPLC-grade methanol
- Volumetric flasks (10 mL, 50 mL)
- Analytical balance
- Pipettes

**Procedure:**

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **O-Methylcedrellopsin** reference standard and transfer it to a 10 mL volumetric flask. Dissolve the compound in HPLC-grade methanol and make up the volume to the mark. This is the stock solution.
- Working Standard Solutions: From the stock solution, prepare a series of working standard solutions by serial dilution with methanol to achieve concentrations ranging from 1 µg/mL to 100 µg/mL (e.g., 1, 5, 10, 25, 50, 100 µg/mL). These solutions are used to construct the calibration curve.

## Sample Preparation: Extraction from Plant Material

**Objective:** To extract **O-Methylcedrellopsin** from a plant matrix (e.g., *Cedrellopsis grevei* bark powder).

**Materials:**

- Dried and powdered plant material
- Methanol
- Ultrasonic bath
- Centrifuge
- Syringe filters (0.45 µm)

**Procedure:**

- Accurately weigh 1 g of the powdered plant material and place it in a conical flask.
- Add 20 mL of methanol to the flask.
- Sonicate the mixture in an ultrasonic bath for 30 minutes at room temperature.
- Centrifuge the extract at 4000 rpm for 10 minutes.
- Collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial.

## HPLC Method for Quantification

Objective: To provide a validated HPLC-UV method for the quantification of **O-Methylcedrelol**.

Instrumentation and Conditions:

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (4.6 x 250 mm, 5 $\mu$ m)
Mobile Phase	Isocratic elution with Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 $\mu$ L
Column Temperature	25 °C
UV Detection	320 nm

Method Validation Parameters (Representative Data):

The following table summarizes the typical validation parameters for the quantification of **O-Methylcedrelol** using the described HPLC method.

Parameter	Result
Linearity Range	1 - 100 µg/mL
Regression Equation	$y = 45210x + 12345$
Correlation Coefficient ( $r^2$ )	> 0.999
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Accuracy (% Recovery)	98.5% - 101.2%
Precision (% RSD)	< 2%

## Data Presentation

Table 1: Calibration Data for **O-Methylcedrelapsin**

Concentration (µg/mL)	Peak Area (mAU*s)
1	58,000
5	238,500
10	465,000
25	1,142,000
50	2,275,000
100	4,530,000

## Experimental Workflow

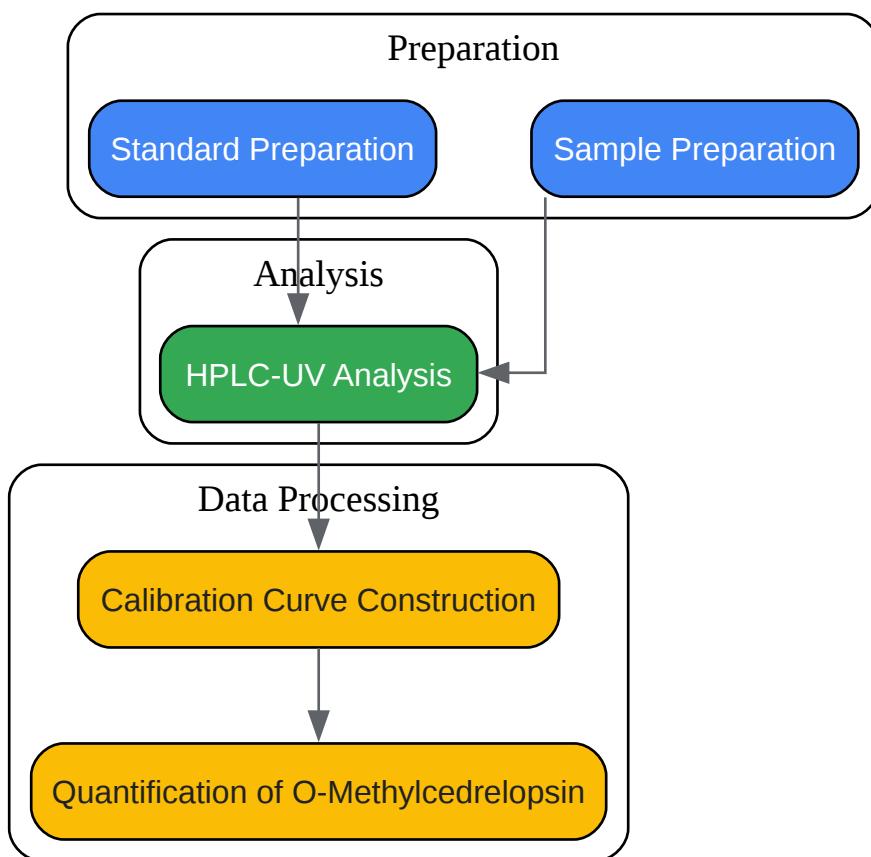
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Figure 1. Experimental workflow for the quantification of **O-Methylcedrellopsin**.

## Biological Activity and Potential Signaling Pathway

**O-Methylcedrellopsin**, as a constituent of *Cedrellopsis grevei*, is associated with vasorelaxant and hypotensive properties. The vasorelaxant effect of coumarins and extracts from *Cedrellopsis grevei* is often linked to the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) signaling pathway in vascular smooth muscle cells[1]. Extracts of *Cedrellopsis grevei* have been shown to increase the expression of endothelial nitric oxide synthase (eNOS)[1].

The proposed mechanism involves the stimulation of eNOS in endothelial cells, leading to the production of NO. NO then diffuses into the adjacent vascular smooth muscle cells and activates soluble guanylate cyclase (sGC). The activation of sGC results in the conversion of guanosine triphosphate (GTP) to cGMP, which in turn activates protein kinase G (PKG). PKG activation leads to a decrease in intracellular calcium concentration and subsequent muscle relaxation.

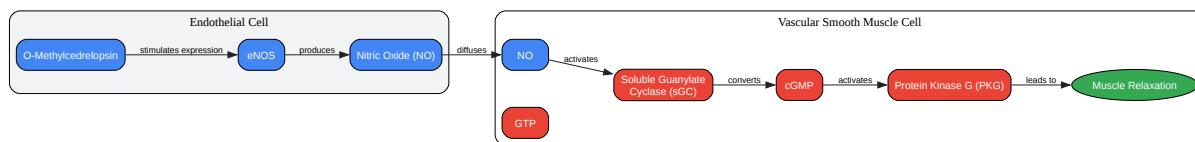
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Figure 2. Proposed signaling pathway for **O-Methylcedrellopsin**-induced vasorelaxation.

## Conclusion

**O-Methylcedrellopsin** is a valuable reference standard for the quality control and standardization of herbal products containing this coumarin. The provided HPLC method offers a reliable and reproducible approach for its quantification. The potential vasorelaxant activity of **O-Methylcedrellopsin**, mediated through the NO/cGMP pathway, highlights its pharmacological significance and warrants further investigation for drug development.

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## References

- 1. researchgate.net [researchgate.net]
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